

Personal protective equipment for handling 1-Decanethiol

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Compound of Interest

Compound Name: 1-Decanethiol

Cat. No.: B086614

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Safe Handling Protocol: 1-Decanethiol

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the handling and disposal of **1-Decanethiol**. Adherence to these procedural guidelines is critical to ensure a safe laboratory environment.

Hazard and Property Overview

1-Decanethiol is a colorless liquid with a strong, unpleasant odor.^{[1][2]} It is classified as a hazardous substance requiring stringent safety measures.^[3] The primary hazards include causing serious eye damage, skin irritation, and respiratory irritation.^{[1][3][4]}

Quantitative Data Summary

Property	Value	Source
Molecular Weight	174.35 g/mol	[1]
Melting Point	-26 °C / -14.8 °F	[3][4]
Boiling Point	237 °C / 458.6 °F	[3][4]
Flash Point	98 °C / 208.4 °F	[3]
Density	0.843 g/cm ³	[3]
Vapor Density (Air=1)	6.0	[1]
NIOSH REL (Ceiling)	C 0.5 ppm (3.6 mg/m ³) [15-minute]	[1]

Personal Protective Equipment (PPE)

The selection and proper use of PPE are the most critical steps in preventing exposure.

- Eye and Face Protection: Wear tightly sealed, splash-proof chemical safety goggles.[4] For operations with a higher risk of splashing, a face shield should be used in addition to goggles.[5]
- Hand Protection: Use impervious chemical-resistant gloves (e.g., nitrile or neoprene).[4][6] Gloves must be inspected for integrity before each use.[4][6] Follow proper glove removal technique to avoid skin contact.[6]
- Body Protection: Wear a chemical-resistant lab coat or protective work clothing.[3][4] For larger quantities or spill response, protective boots may be required.[5]
- Respiratory Protection: All handling should occur in a properly operating chemical fume hood.[4] If high concentrations are expected or engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge is required.[2][4] For spill response, a filter respirator for organic gases and vapors is necessary.[1][7]

Operational Plan: Step-by-Step Handling

This protocol outlines the standard procedure for safely handling **1-Decanethiol**.

Step 1: Preparation and Engineering Controls

- Ensure a safety shower and eyewash station are accessible and tested.[5]
- Perform all work within a certified chemical fume hood with an average face velocity of at least 100 feet per minute.[4]
- Ground all equipment to prevent static discharge.[1]
- Remove all ignition sources as the substance is combustible.[7]
- Keep the container tightly sealed and handle under a dry, inert gas if possible, as the material is air-sensitive.[4]

Step 2: Handling the Chemical

- Don the appropriate PPE as specified in Section 1.
- Carefully open the container, avoiding splashes or aerosol generation.[5]
- Dispense the required amount slowly.
- After use, securely reseal the container.[4]

Step 3: Storage

- Store in a cool, dry, and well-ventilated area.[3][4]
- Keep containers tightly closed.[4][6]
- Store separately from incompatible materials such as strong oxidants, strong bases, and alkali metals.[7][8]
- The storage area should be locked or accessible only to authorized personnel.[3]

Step 4: Post-Handling

- Thoroughly wash hands and any potentially exposed skin with soap and water after handling.[5][6]

- Remove and properly store or dispose of PPE.

Emergency Response Plan

Immediate and correct response to an exposure or spill is critical.

In Case of Personal Exposure:

- **Eye Contact:** Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[1][3]} Remove contact lenses if present and easy to do.^{[3][4]} Seek immediate medical attention.^{[1][4]}
- **Skin Contact:** Immediately wash the contaminated area with soap and plenty of water for at least 15 minutes.^{[1][3]} Remove all contaminated clothing. If irritation persists, seek medical attention.^[3]
- **Inhalation:** Move the affected person to fresh air at once.^[1] If breathing has stopped, perform artificial respiration.^[8] Keep the person warm and at rest, and seek immediate medical attention.^{[1][8]}
- **Ingestion:** Rinse the mouth with water.^{[1][6]} Give one or two glasses of water to drink.^[7] Never give anything by mouth to an unconscious person.^[6] Seek immediate medical attention.^[1]

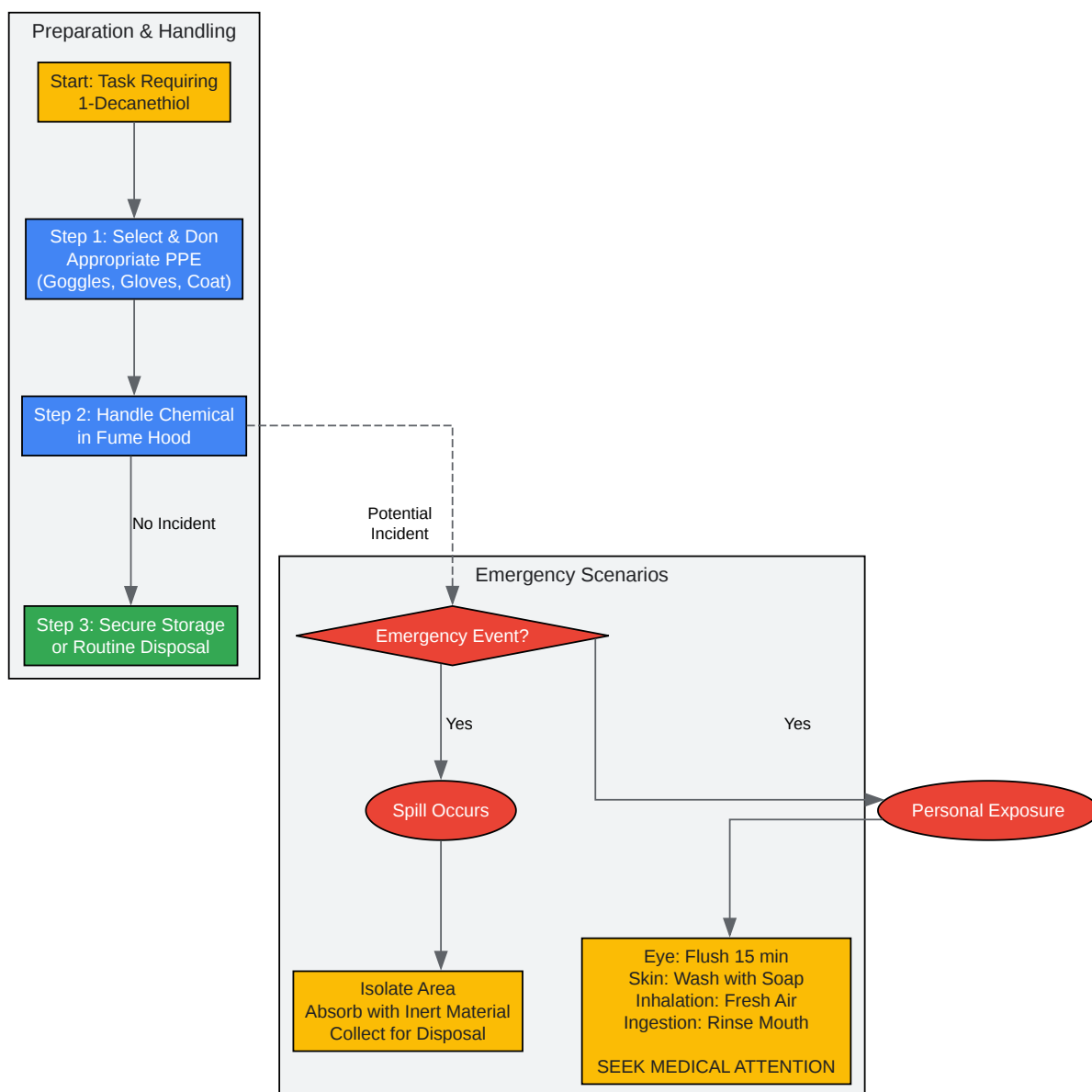
In Case of a Spill:

- **Evacuate and Isolate:** Immediately evacuate the danger area and isolate the spill or leak area for at least 50 meters (150 feet) in all directions.^{[1][8]}
- **Control Vapors and Ignition Sources:** Eliminate all ignition sources (no smoking, flares, sparks, or flames) from the immediate area.^{[1][8]}
- **Containment:** Wearing appropriate PPE, including respiratory protection, stop the leak if it can be done without risk.^{[1][8]} Collect leaking liquid in sealable containers.^[1]
- **Cleanup:** Absorb the remaining liquid with sand, earth, or other non-combustible inert material.^{[1][8]} Use clean, non-sparking tools to collect the absorbed material and place it into suitable, closed containers for disposal.^{[6][8]}

- Decontamination: Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

- Chemical Waste: All **1-Decanethiol** waste and contaminated absorbent materials must be treated as hazardous waste.^[6] Keep in suitable, closed containers for disposal.^[6]
- Containers: Dispose of contaminated packaging as unused product.^[6]
- Regulatory Compliance: Disposal must be conducted through a licensed professional waste disposal service and in accordance with all federal, state, and local regulations.^[4]^[6] Do not allow the product to enter drains.^[6]



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